

An In-depth Technical Guide to D-Sphingosine and its Sulfate Derivative

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Compound of Interest

Compound Name: *D-Sphingosine sulfate*

Cat. No.: *B15552070*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: While this guide aims to provide a comprehensive overview of **D-Sphingosine sulfate**, the available scientific literature predominantly focuses on its non-sulfated form, D-erythro-sphingosine. Consequently, much of the detailed experimental and signaling pathway information presented herein pertains to D-erythro-sphingosine. Specific data for **D-Sphingosine sulfate** is limited, and this document reflects the current state of available research.

Core Structure and Properties

D-Sphingosine is an 18-carbon amino alcohol that forms the backbone of sphingolipids, a class of lipids crucial for cell membrane structure and signaling. The "D-erythro" configuration specifies the stereochemistry at the C2 and C3 positions of the sphingoid base. **D-Sphingosine sulfate** is the salt form, where the amino group of sphingosine is protonated and forms an ionic bond with a sulfate anion.

Physicochemical Properties

The following tables summarize the known quantitative data for D-erythro-sphingosine. Data for **D-Sphingosine sulfate** is sparse, but some general properties are included where available.

Table 1: General and Physicochemical Properties of D-erythro-Sphingosine and **D-Sphingosine sulfate**

Property	D-erythro-Sphingosine	D-Sphingosine sulfate	Source(s)
Synonyms	(2S,3R,4E)-2-Amino-4-octadecene-1,3-diol, 4-Sphingenine	D-erythro-Sphingosine (sulfate) salt	[1]
CAS Number	123-78-4	56607-20-6	[1][2]
Molecular Formula	C ₁₈ H ₃₇ NO ₂	C ₃₆ H ₇₄ N ₂ O ₄ ·H ₂ SO ₄	[2]
Molecular Weight	299.49 g/mol	697.06 g/mol	[2]
Physical State	Solid, powder	Solid	[1]
Melting Point	67 °C	Not available	[1]
Boiling Point	Not available	429.8 °C at 760 mmHg	[2]
Solubility	Soluble in ethanol, DMSO, methanol, chloroform. Insoluble in water.	Soluble in acetonitrile:methanol (9:1)	[3]
pKa (Strongest Acidic)	14.12	Not available	[4]
pKa (Strongest Basic)	9.23	Not available	[4]

Antimicrobial Properties

D-sphingosine has demonstrated significant antimicrobial activity against a range of microorganisms. The following table presents minimum inhibitory concentration (MIC) and minimum bactericidal concentration (MBC) values. Specific data for **D-Sphingosine sulfate** is not readily available.

Table 2: Antimicrobial Activity of D-Sphingosine

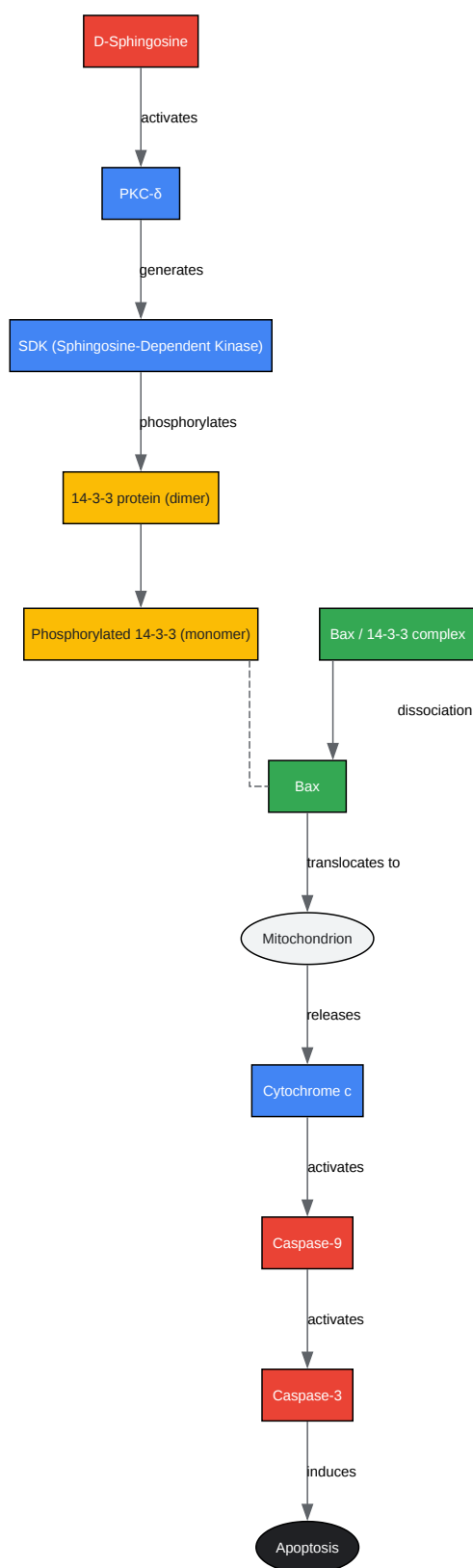
Microorganism	MIC (µg/mL)	MBC (µg/mL)	Source(s)
Staphylococcus aureus	-	0.3 - 19.6 (effective at 6.25 µg/ml)	[5][6]
Streptococcus pyogenes	-	- (active)	[5]
Micrococcus luteus	-	- (active)	[5]
Propionibacterium acnes	-	- (active)	[5]
Brevibacterium epidermidis	-	- (active)	[5]
Candida albicans	-	- (active)	[5]
Pseudomonas aeruginosa	-	> 500 (moderately active)	[5]
Escherichia coli	0.7 - 15.6	> 500 (ineffective)	[5]
Serratia marcescens	-	> 500 (ineffective)	[5]
Fusobacterium nucleatum	0.7 - 15.6	-	

Biological Roles and Signaling Pathways

D-sphingosine and its metabolites are key players in various cellular processes, including apoptosis, cell proliferation, and inflammation. The balance between sphingosine, ceramide, and sphingosine-1-phosphate (S1P) is often referred to as the "sphingolipid rheostat," which determines cell fate. It is important to note that the direct signaling roles of **D-Sphingosine sulfate** are not well-characterized, and the following pathways primarily describe the actions of D-erythro-sphingosine.

Apoptosis Signaling

D-sphingosine is a pro-apoptotic molecule that can induce programmed cell death in various cell types. One of the key mechanisms involves the activation of caspases through the mitochondrial pathway.

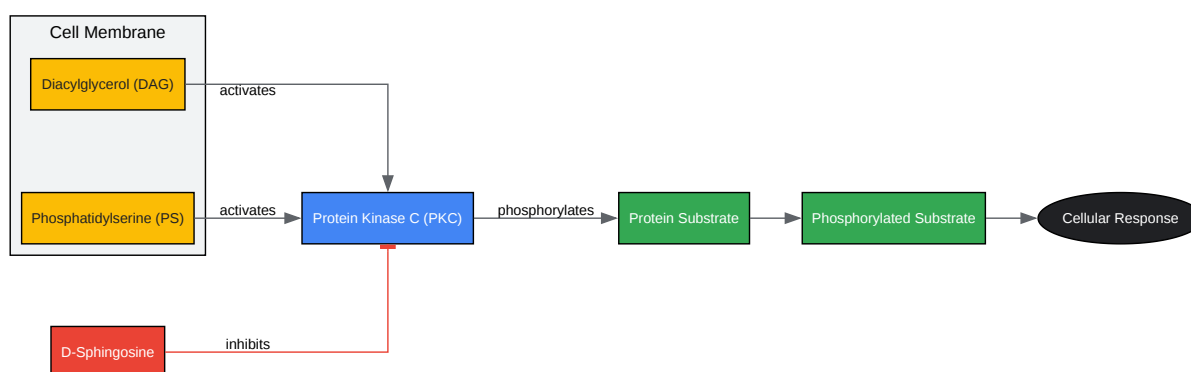


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D-Sphingosine induced apoptosis pathway.

Inhibition of Protein Kinase C (PKC)

D-sphingosine is a known inhibitor of Protein Kinase C (PKC), a family of enzymes involved in controlling the function of other proteins through phosphorylation. This inhibition is a key aspect of its role in signal transduction.



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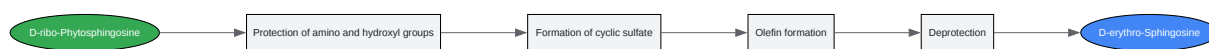
Inhibition of Protein Kinase C by D-Sphingosine.

Experimental Protocols

Detailed experimental protocols specifically for **D-Sphingosine sulfate** are not widely available in the public domain. The following sections provide generalized methodologies for the synthesis and analysis of D-sphingosine, which may serve as a starting point for developing protocols for the sulfate derivative.

Synthesis of D-erythro-Sphingosine

A common route for the synthesis of D-erythro-sphingosine involves the use of a cyclic sulfate intermediate from D-ribo-phytosphingosine.



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General workflow for the synthesis of D-erythro-sphingosine.

Methodology Outline:

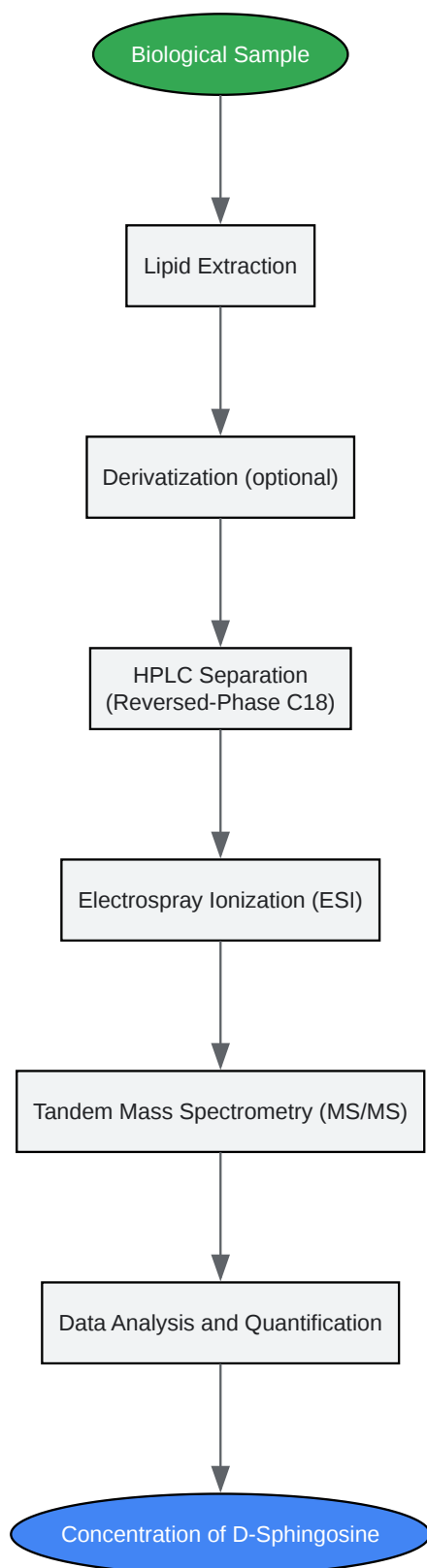
- **Protection:** The amino and primary hydroxyl groups of commercially available D-ribo-phytosphingosine are protected.
- **Cyclic Sulfate Formation:** The vicinal diol at C3 and C4 is reacted with a sulfating agent (e.g., thionyl chloride followed by oxidation) to form a cyclic sulfate.
- **Elimination:** Treatment of the cyclic sulfate with a base induces an elimination reaction to form the trans-double bond between C4 and C5.
- **Deprotection:** The protecting groups are removed to yield D-erythro-sphingosine.

Note: This is a generalized outline. Specific reagents, reaction conditions, and purification steps would need to be optimized based on literature procedures for sphingosine synthesis.

Analytical Methods

High-performance liquid chromatography (HPLC) coupled with mass spectrometry (MS) is the primary method for the analysis and quantification of sphingolipids.

3.2.1. HPLC-MS/MS Analysis Workflow



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General workflow for HPLC-MS/MS analysis of sphingolipids.

Methodology Outline:

- **Lipid Extraction:** Sphingolipids are extracted from the biological matrix using a suitable solvent system (e.g., chloroform/methanol).
- **Derivatization (Optional):** To improve chromatographic separation or ionization efficiency, sphingosines can be derivatized.
- **HPLC Separation:** The extracted lipids are separated on a reversed-phase C18 column using a gradient elution.
- **Mass Spectrometry Detection:** The separated lipids are ionized using electrospray ionization (ESI) and detected by a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.
- **Quantification:** The concentration of D-sphingosine is determined by comparing its peak area to that of a known amount of an internal standard.

Note: Specific column dimensions, mobile phases, gradient programs, and MS parameters need to be optimized for the specific application.

Role in Drug Development

The involvement of sphingolipids in critical cellular pathways has made them attractive targets for drug development.

- **Antimicrobial Agents:** The inherent antimicrobial properties of sphingosine suggest its potential as a therapeutic agent for various infections.
- **Cancer Therapy:** As a pro-apoptotic molecule, D-sphingosine and its analogs are being investigated for their potential to induce cell death in cancer cells.
- **Inflammation and Autoimmune Diseases:** Modulation of sphingolipid signaling pathways is a promising strategy for the treatment of inflammatory and autoimmune disorders.

Further research is needed to fully elucidate the therapeutic potential of **D-Sphingosine sulfate** and to develop specific and effective drugs targeting these pathways.

Conclusion

D-Sphingosine is a bioactive lipid with well-established roles in regulating fundamental cellular processes. Its pro-apoptotic and antimicrobial properties, along with its ability to inhibit protein kinase C, make it a significant molecule in cell biology and a potential target for therapeutic intervention. While **D-Sphingosine sulfate** is commercially available and used in research, a comprehensive understanding of its specific biological activities and signaling pathways, distinct from its non-sulfated counterpart, remains an area for future investigation. The methodologies and data presented in this guide for D-erythro-sphingosine provide a solid foundation for researchers and drug development professionals to explore the intriguing world of sphingolipid biology.

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